

Application Note: Analytical Purity Assessment of 3-Chloro-2-(phenethyloxy)aniline

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Compound of Interest

Compound Name: 3-Chloro-2-(phenethyloxy)aniline

CAS No.: 946714-51-8

Cat. No.: B3172013

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Introduction & Scientific Context

3-Chloro-2-(phenethyloxy)aniline (CAS: 946714-51-8) is a critical intermediate scaffold used in the synthesis of complex pharmaceutical agents, particularly those targeting G-protein coupled receptors (GPCRs) and kinase inhibitors. Its structure features a chloro-substituted aniline core ether-linked to a phenethyl moiety.^[1]

The purity of this intermediate is paramount because impurities introduced at this stage—specifically regioisomers, unreacted alkylating agents, and over-alkylation byproducts—can propagate through subsequent synthetic steps, leading to genotoxic impurities (GTIs) or difficult-to-remove isomeric byproducts in the final drug substance.

Synthetic Context & Impurity Profile

To design a robust analytical method, we must understand the likely synthesis route. The standard preparation involves the O-alkylation of 3-chloro-2-aminophenol (or its nitro precursor) with phenethyl halide.

Critical Impurities to Monitor:

- Impurity A (Precursor): 2-Amino-3-chlorophenol (Polar, elutes early).
- Impurity B (Reagent): Phenethyl bromide/chloride (Lipophilic, lacks amine functionality).
- Impurity C (Byproduct): N-alkylated or O,N-dialkylated species (Highly lipophilic).
- Impurity D (Regioisomer): 3-Chloro-4-(phenethyloxy)aniline (if starting material was not regio-pure).

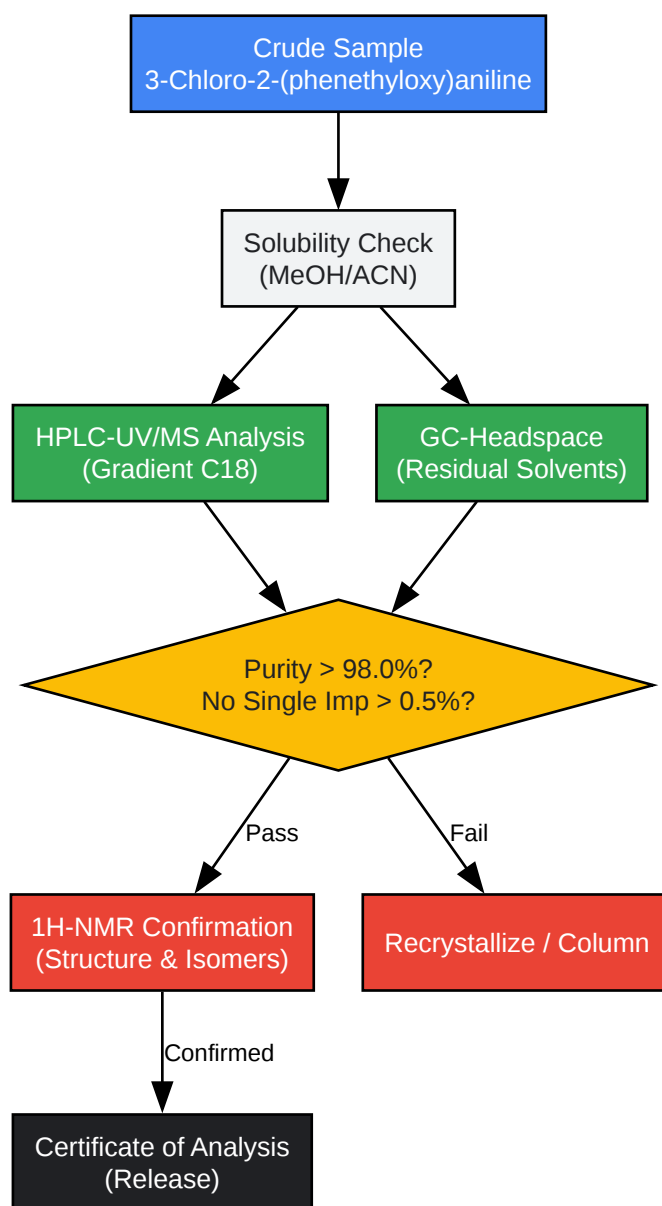
Analytical Strategy Overview

We employ a Multi-Modal Analytical Strategy to ensure comprehensive coverage of the impurity landscape.

Technique	Purpose	Criticality
HPLC-UV-MS	Primary Assay & Purity. Separates non-volatile organic impurities.	High
GC-FID/MS	Residual solvents & volatile alkyl halides (Impurity B).	Medium
¹ H-NMR	Structural confirmation & orthogonal purity check (molar ratio).	High
Karl Fischer	Water content determination.	Low

Workflow Diagram

The following diagram illustrates the decision matrix for lot release based on analytical data.



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Figure 1: Analytical workflow for the purity assessment and release of **3-Chloro-2-(phenethyloxy)aniline**.

Protocol 1: HPLC-UV/MS (Primary Purity)

Rationale: High-Performance Liquid Chromatography (HPLC) is the gold standard here. The molecule is moderately lipophilic (LogP ~3.5). We use a C18 stationary phase with an acidic mobile phase to keep the aniline protonated (

), ensuring good peak shape and solubility, while the gradient elutes the lipophilic phenethyl tail.

Chromatographic Conditions

- Instrument: Agilent 1290 Infinity II or Waters H-Class UPLC.
- Column: Waters XBridge C18,
,
(or equivalent).
 - Why: The XBridge technology resists hydrolysis at wider pH ranges, though we operate at acidic pH.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Flow Rate: 1.0 mL/min.
- Column Temp:
.
- Detection:
 - UV: 240 nm (primary) and 210 nm (secondary for alkyl halides).
 - MS: ESI Positive Mode (Scan range 100–600 m/z).

Gradient Program

Time (min)	% A	% B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold (Elute polar salts)
15.0	10	90	Linear Gradient (Elute main peak & lipophilic imps)
20.0	10	90	Wash
20.1	90	10	Re-equilibration
25.0	90	10	End

Sample Preparation

- Diluent: 50:50 Water:Acetonitrile.
- Stock Solution: Weigh 10 mg of sample into a 10 mL volumetric flask. Dissolve in diluent.
- Working Standard: Dilute Stock 1:10 to obtain .
- Filtration: Filter through a PTFE syringe filter before injection.

System Suitability Criteria

- Tailing Factor: .
- Theoretical Plates: .
- Precision (RSD):

for 5 replicate injections of the main peak.

Protocol 2: GC-FID (Residual Solvents & Volatiles)

Rationale: While HPLC captures the main organic impurities, it often misses residual halogenated solvents or volatile alkylating agents (like phenethyl bromide) if they lack UV chromophores or co-elute.

Conditions

- Column: DB-624 (or USP G43),
.
- Carrier Gas: Helium @ 1.5 mL/min (Constant Flow).
- Inlet: Split 10:1,
.
- Detector: FID @
.
- Oven Program:
 - hold for 5 min.
 - Ramp
to
.
 - Hold 5 min.

Protocol 3: Structural Confirmation (NMR)

Rationale: HPLC retention time is not proof of structure. NMR is required to confirm the ortho substitution pattern (distinguishing it from the para isomer) and the integrity of the phenethyl ether linkage.

Key Diagnostic Signals (400 MHz, DMSO-d6)

- Ether Linkage (

): Look for two triplets around

ppm (O-CH₂) and

ppm (benzylic CH₂).
- Aniline Amine (

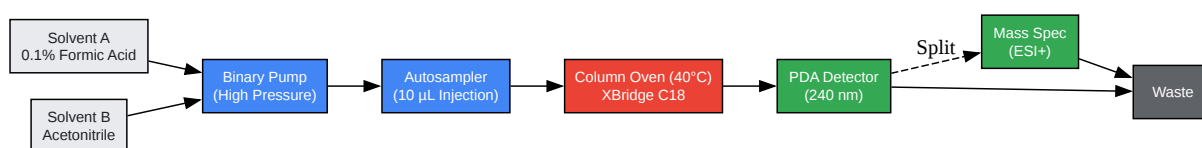
): Broad singlet around

ppm (exchangeable with

).
- Aromatic Region:
 - 3-Chloro-2-substituted ring: 3 protons. Look for a doublet-doublet pattern characteristic of 1,2,3-trisubstituted benzene.
 - Phenethyl ring: 5 protons multiplet around

ppm.

Visualizing the HPLC Setup



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Figure 2: Schematic of the HPLC-UV-MS instrument configuration for impurity profiling.

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